

# Personal protective equipment for handling Sodium DL-Lactate-d3

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## Compound of Interest

Compound Name: Sodium DL-Lactate-d3

Cat. No.: B12420266

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## Essential Safety and Disposal Guide for Sodium DL-Lactate-d3

This guide provides immediate safety, handling, and disposal protocols for **Sodium DL-Lactate-d3**, ensuring the safety of laboratory personnel and compliance with standard laboratory practices.

## I. Personal Protective Equipment (PPE)

When handling **Sodium DL-Lactate-d3**, appropriate personal protective equipment is essential to minimize exposure and ensure safety. The following PPE is recommended based on safety data sheets and general laboratory safety protocols.[1][2]

- Eye and Face Protection: Safety glasses with side shields are mandatory to protect against potential splashes.[3][4] For larger quantities or when there is a significant risk of splashing, a face shield should be worn in addition to safety glasses.[2][4]
- Hand Protection: Chemical-resistant gloves, such as nitrile or natural rubber, must be worn to prevent skin contact.[3][5] Always inspect gloves for tears or punctures before use.[3]
- Body Protection: A standard laboratory coat should be worn to protect against spills. For procedures with a higher risk of significant spillage, a chemically resistant apron may be necessary.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[5] However, if aerosols are generated or ventilation is poor, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[5]

## II. Operational Plan: Step-by-Step Handling Procedure

Follow these steps for the safe handling of **Sodium DL-Lactate-d3** in a laboratory setting:

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Verify that a safety shower and eyewash station are readily accessible.
  - Confirm that all necessary PPE is available and in good condition.
  - Review the Safety Data Sheet (SDS) for **Sodium DL-Lactate-d3** before beginning work. [4]
- Handling:
  - Wear the appropriate PPE as outlined in Section I.
  - Handle the substance in a well-ventilated area.
  - Avoid direct contact with the skin and eyes.[6] In case of accidental contact, rinse the affected area immediately with plenty of water for at least 15 minutes.[6]
  - Avoid inhalation of any mists or vapors.
  - Keep the container tightly closed when not in use.[6][7]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[7]

- Keep the container tightly sealed to prevent contamination.[\[6\]](#)
- Store away from incompatible materials.

### III. Disposal Plan: Step-by-Step Waste Management

The proper disposal of **Sodium DL-Lactate-d3** is crucial to prevent environmental contamination. While some sources indicate that dilute, non-hazardous aqueous waste may be suitable for sewer disposal in small quantities, it is best practice to treat all chemical waste with caution.[\[8\]](#)[\[9\]](#)[\[10\]](#) One Safety Data Sheet for a similar sodium lactate solution notes that it is toxic to aquatic life. Therefore, the following disposal protocol is recommended:

- Waste Collection:

- Collect all waste containing **Sodium DL-Lactate-d3**, including unused material and contaminated disposables (e.g., pipette tips, gloves), in a designated and clearly labeled waste container.[\[9\]](#)

- The container should be made of a material compatible with the chemical and have a secure lid.

- Waste Segregation:

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.[\[9\]](#)

- Disposal Procedure:

- Dispose of the collected waste through your institution's hazardous waste management program.

- Follow all local, state, and federal regulations for chemical waste disposal.[\[11\]](#)

- Do not pour **Sodium DL-Lactate-d3** down the drain unless you have confirmed it is permissible under your local regulations and institutional policies.[\[8\]](#)

- Empty Containers:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., water). The rinsate should be collected and disposed of as chemical waste.[\[9\]](#) After rinsing, the container can typically be disposed of as non-hazardous waste.

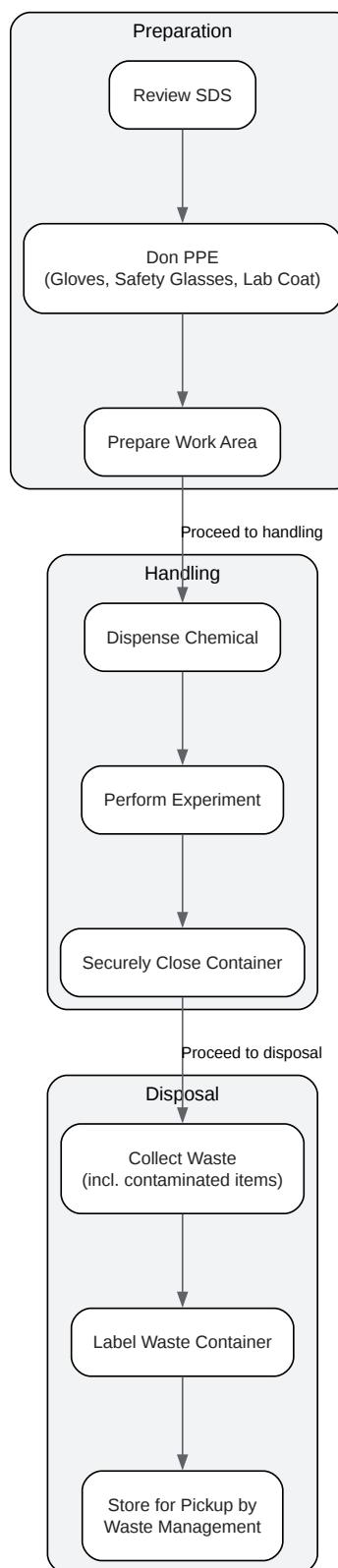
## IV. Quantitative Data Summary

The following table summarizes key quantitative data for a typical 60% w/w aqueous solution of Sodium DL-Lactate.

| Property          | Value           |
|-------------------|-----------------|
| Molecular Formula | C3H5NaO3        |
| Molecular Weight  | 112.06 g/mol    |
| Physical State    | Viscous Liquid  |
| Melting Point     | 17.2 °C / 63 °F |
| Boiling Point     | 140 °C / 284 °F |
| Flash Point       | Not Applicable  |
| Vapor Pressure    | 14 mmHg @ 20 °C |

Source: Fisher Scientific SDS[\[5\]](#)

## V. Experimental Workflow



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Caption: Workflow for Safe Handling and Disposal of **Sodium DL-Lactate-d3**.

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